

Application Notes and Protocols for Calcium Mobilization Assay Using TC-O 9311

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Compound of Interest

Compound Name: TC-O 9311

Cat. No.: B15604487

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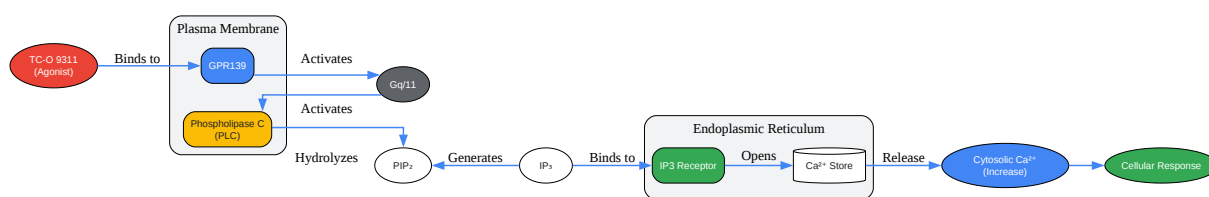
Introduction

TC-O 9311 is a potent and selective agonist for the G protein-coupled receptor 139 (GPR139), an orphan receptor predominantly expressed in the central nervous system.[1][2][3][4] GPR139 has emerged as a potential therapeutic target for neuropsychiatric disorders. The primary signaling pathway for GPR139 involves coupling to Gq/11 G-proteins, which activates phospholipase C (PLC) and leads to the mobilization of intracellular calcium.[5][6][7][8][9] This application note provides a detailed protocol for a calcium mobilization assay using **TC-O 9311** to characterize the activation of GPR139. This assay is a robust and high-throughput method for studying GPR139 pharmacology and for screening potential modulators of the receptor.

The assay relies on the use of a fluorescent calcium indicator that exhibits an increase in fluorescence intensity upon binding to free cytosolic calcium. The activation of GPR139 by an agonist like **TC-O 9311** triggers a signaling cascade that results in the release of calcium from intracellular stores, primarily the endoplasmic reticulum, leading to a transient increase in intracellular calcium concentration.[10] This change in fluorescence can be measured in real-time using a fluorescence plate reader, allowing for the quantification of receptor activation.

Signaling Pathway of GPR139 Activation

The activation of GPR139 by an agonist such as **TC-O 9311** initiates a signal transduction cascade that results in an increase in intracellular calcium. The receptor is primarily coupled to the Gq/11 family of G-proteins.^{[5][6][7][8][9]} Upon agonist binding, the Gαq subunit dissociates and activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ diffuses through the cytoplasm and binds to IP₃ receptors on the endoplasmic reticulum, triggering the release of stored calcium ions into the cytosol. This rapid increase in intracellular calcium concentration is the signal that is detected in the calcium mobilization assay.



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GPR139 Gq-mediated signaling pathway.

Experimental Protocols

This protocol describes the measurement of **TC-O 9311**-induced calcium mobilization in a cell line stably expressing human GPR139, such as CHO-K1 cells.

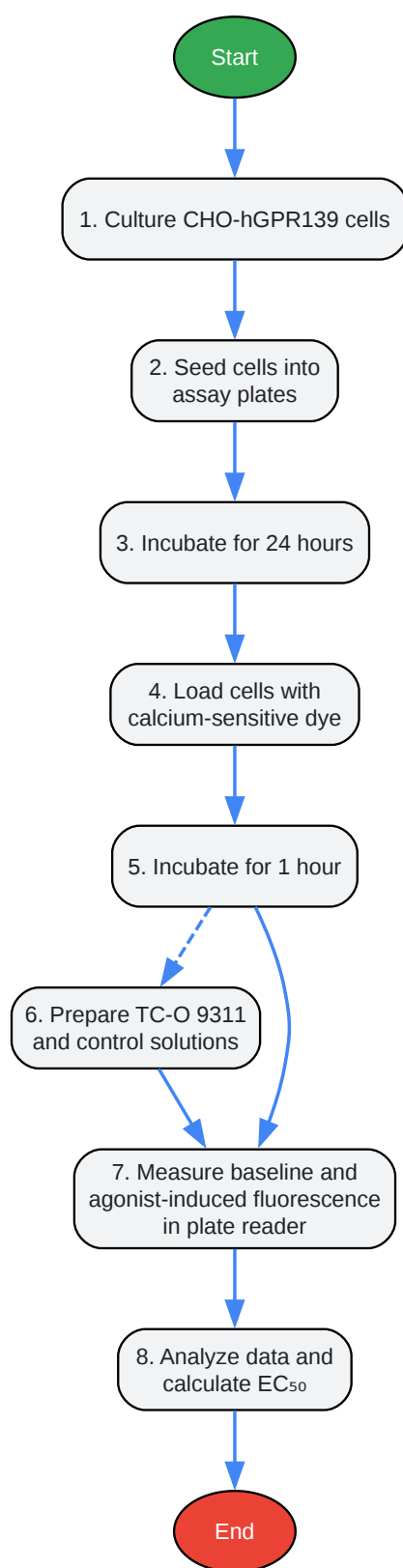
Materials and Reagents

- Cell Line: CHO-K1 cells stably expressing human GPR139 (CHO-hGPR139).

- Culture Medium: DMEM/F-12 supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., G418).
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) supplemented with 20 mM HEPES, pH 7.4.
- Calcium-sensitive dye: Fluo-4 AM, Calcium-6, or equivalent "no-wash" calcium assay kit.
- Probenecid: (if required for the chosen dye and cell line to prevent dye leakage).
- Test Compound: **TC-O 9311**.
- Control Compounds: A known GPR139 agonist (if available) and a vehicle control (e.g., DMSO).
- Assay Plates: Black-walled, clear-bottom 96-well or 384-well microplates.
- Instrumentation: A fluorescence microplate reader with automated liquid handling capable of kinetic fluorescence reading (e.g., FLIPR, FlexStation).

Experimental Workflow

The overall workflow for the calcium mobilization assay is depicted in the diagram below.



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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. TC-O 9311 | GPR139 Agonist | MCE](#) [[medchemexpress.cn](https://www.medchemexpress.cn)]
- [3. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [4. TC-O 9311 - Wikipedia](#) [en.wikipedia.org]
- [5. Pharmacology and function of the orphan GPR139 G protein-coupled receptor - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. researchprofiles.ku.dk](#) [researchprofiles.ku.dk]
- [7. Pharmacology and function of the orphan GPR139 G protein-coupled receptor - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [8. researchgate.net](#) [researchgate.net]
- [9. researchgate.net](#) [researchgate.net]
- [10. Ca²⁺ Mobilization Assay - Creative Bioarray](#) [dda.creative-bioarray.com]
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